

1,2-Dimethylhydrazine CAS number and molecular structure

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Compound of Interest

Compound Name: 1,2-Dimethylhydrazine

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Technical Guide: 1,2-Dimethylhydrazine (DMH)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1,2-Dimethylhydrazine** (DMH), a potent carcinogenic agent widely utilized in preclinical research to model colorectal cancer. This guide covers its chemical and physical properties, metabolic activation, mechanism of action, and detailed protocols for its experimental use.

Chemical Identity and Properties

1,2-Dimethylhydrazine, also known as symmetrical dimethylhydrazine (SDMH), is a hydrazine derivative with the chemical formula $C_2H_8N_2$. It is a colorless, flammable, and hygroscopic liquid that fumes in the air and possesses a characteristic ammonia-like odor.^{[1][2]} It is crucial to handle this compound with extreme caution due to its high toxicity and carcinogenicity.

Molecular Structure

- IUPAC Name: **1,2-dimethylhydrazine**
- CAS Number: 540-73-8
- Molecular Formula: $C_2H_8N_2$
- SMILES: CNNC

Physicochemical Data

The key physical and chemical properties of **1,2-Dimethylhydrazine** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	60.10 g/mol	[3]
Appearance	Colorless, fuming liquid	[1]
Odor	Fishy, ammonia-like	[3]
Melting Point	-9 °C	[1][3]
Boiling Point	81 - 87 °C	[1][3]
Density	0.827 g/mL at 20 °C	[3]
Flash Point	-15 °C (5 °F)	
Solubility	Miscible with water, ethanol, ether, and hydrocarbons	[1][2]
Vapor Density	2.07 (Air = 1)	

Mechanism of Carcinogenesis

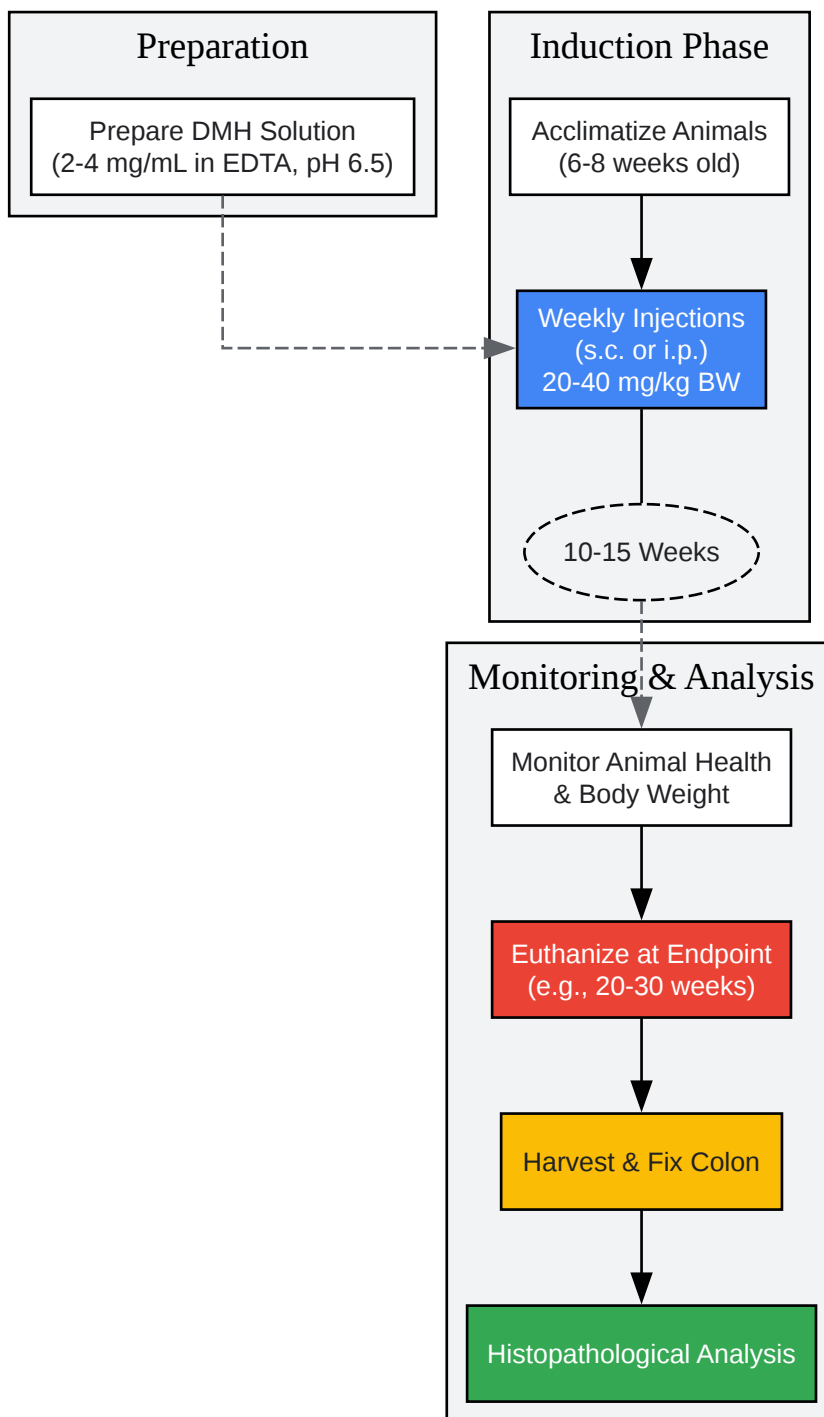
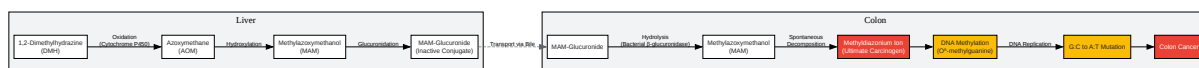
1,2-Dimethylhydrazine is a procarcinogen, meaning it requires metabolic activation to exert its carcinogenic effects.[4] The primary target organ for DMH-induced carcinogenesis in animal models is the colon.

Metabolic Activation Pathway

The metabolic activation of DMH is a multi-step process that primarily occurs in the liver, with final activation in the colon.

- **Hepatic Metabolism:** In the liver, DMH is first oxidized by cytochrome P450 enzymes to azomethane, which is then hydroxylated to form methylazoxymethanol (MAM).[4]

- **Conjugation and Transport:** MAM is subsequently conjugated with glucuronic acid to form a glucuronide conjugate (MAM-glucuronide). This water-soluble, inactive conjugate is transported via the bile to the colon.^[4]
- **Colonic Activation:** In the colon, bacterial β -glucuronidase enzymes hydrolyze the MAM-glucuronide, releasing the unstable MAM.^[4]
- **Formation of the Ultimate Carcinogen:** MAM spontaneously decomposes to formaldehyde and the highly reactive methyldiazonium ion (CH_3N_2^+).^[4]
- **DNA Alkylation:** The methyldiazonium ion is the ultimate carcinogen that readily methylates cellular macromolecules, including DNA. It primarily forms O⁶-methylguanine and N⁷-methylguanine adducts.^[4] The O⁶-methylguanine adduct is particularly mutagenic as it can mispair with thymine instead of cytosine during DNA replication, leading to G:C to A:T transition mutations.^[4]



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